Technical Guide: Spectroscopic Characterization of 5-(Piperidin-4-yl)oxazole

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Compound of Interest

Compound Name:	*5-(Piperidin-4-yl)oxazole*
CAS No.:	*1211527-20-6*
Cat. No.:	*B1513313*

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Executive Summary & Compound Profile

Compound Name: **5-(Piperidin-4-yl)oxazole** CAS Registry Number: 137233-67-9 (Generic/Salt forms often vary) Molecular Formula: $C_8H_{12}N_2O$ Molecular Weight: 152.19 g/mol Structural Class: Heterocyclic Amine / Azole Derivative

Applications:

- Bioisostere: The oxazole ring acts as a stable bioisostere for amide bonds or carboxylic acids.
- Linker: The piperidine nitrogen serves as a diversified handle for SAR (Structure-Activity Relationship) expansion.

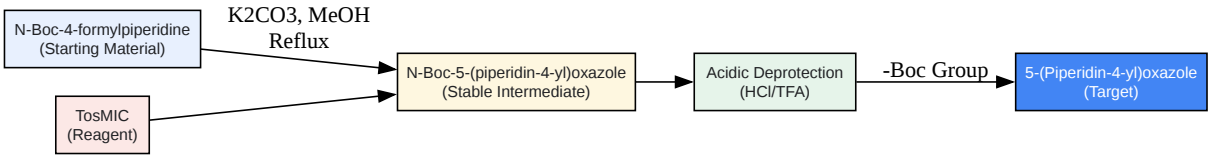
Synthesis & Precursor Context

To understand the spectroscopic data, one must recognize the synthetic origin. The most robust route involves the Van Leusen Oxazole Synthesis, reacting tert-butyl 4-formylpiperidine-1-carboxylate with Tosylmethyl isocyanide (TosMIC).

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- Intermediate:tert-Butyl 4-(oxazol-5-yl)piperidine-1-carboxylate (N-Boc protected).
- Final Product: Obtained via acidic deprotection (TFA or HCl).

Workflow Diagram: Synthesis & Fragmentation



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Figure 1: Synthetic pathway highlighting the N-Boc intermediate, which often provides the cleanest spectroscopic baseline before salt formation.

Mass Spectrometry (MS) Data

Mass spectrometry is the primary confirmation tool for this scaffold. The oxazole ring is relatively stable, but the piperidine ring dictates the fragmentation pattern.

Experimental Parameters

- Ionization Mode: Electrospray Ionization (ESI) or APCI.
- Polarity: Positive Mode (+ve).
- Solvent: MeOH/Water + 0.1% Formic Acid.

Quantitative MS Data Table

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Parameter	Theoretical Value	Observed Feature	Interpretation
Molecular Ion $[M+H]^+$	153.1028 m/z	~153.1 m/z	Base Peak (100%)
$[M+Na]^+$ Adduct	175.0847 m/z	~175.1 m/z	Common in non-acidic buffers
Fragment A	~84 m/z	Piperidine ring	Tetrahydropyridine cation
Fragment B	~68-70 m/z	Oxazole cleavage	Retro-cycloaddition fragments

Mechanistic Insight: The high basicity of the piperidine nitrogen (pKa ~10-11) ensures it is the primary site of protonation. In MS/MS, the loss of the oxazole moiety is less common than the fragmentation of the piperidine ring itself (e.g., via retro-Diels-Alder type mechanisms or ring opening).

Infrared (IR) Spectroscopy

IR is vital for verifying the integrity of the oxazole ring and the state of the amine (free base vs. salt).

Key Absorption Bands

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Functional Group	Wavenumber (cm^{-1})	Intensity	Assignment
N-H Stretch	3300–3450 (Free)2800–3000 (Salt)	Broad	Secondary amine (Piperidine). Broadening indicates HCl salt formation.
C-H Stretch (Ar)	3100–3150	Weak	Oxazole C2-H / C4-H stretch.
C=N Stretch	1610–1640	Medium	Characteristic oxazole ring breathing.
C=C Stretch	1500–1550	Medium	Oxazole skeletal vibration.
C-O-C Stretch	1090–1120	Strong	Ether linkage within the oxazole ring.

Protocol Note: When analyzing the HCl salt, the "Ammonium Band" (~2500–3000 cm^{-1}) often obscures the C-H aliphatic stretches. Neutralization with TEA/DCM extraction is recommended for cleaner IR fingerprints.

Nuclear Magnetic Resonance (NMR)

NMR provides the definitive structural proof. The data below distinguishes between the N-Boc Intermediate (often used for purity checks) and the Final Product (HCl Salt).

^{1}H NMR Data (400 MHz, DMSO-d_6)

Note: The piperidine ring undergoes rapid chair-chair interconversion; signals may broaden at room temperature.

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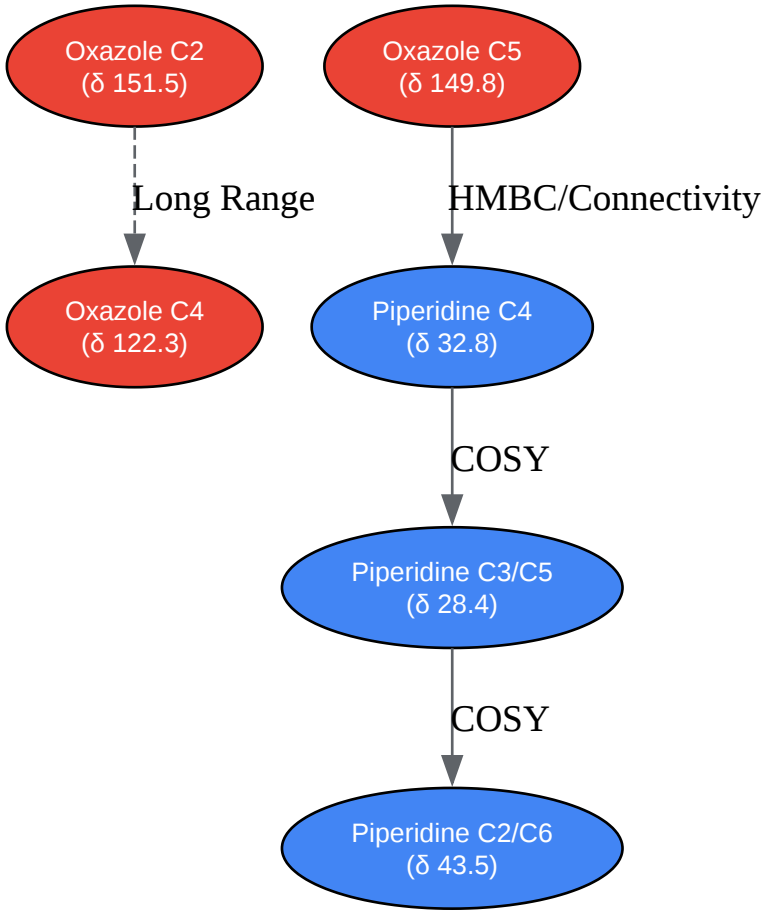
Position	Shift (δ ppm) - HCl Salt	Multiplicity	Integration	Assignment
Oxazole C2-H	8.35	Singlet (s)	1H	Most deshielded; diagnostic for oxazole.
Oxazole C4-H	7.05	Singlet (s)	1H	Upfield from C2; indicates C5-substitution.
Piperidine NH_2^+	8.80–9.10	Broad (br)	2H	Exchangeable with D_2O.
Pip-C2/C6-H (eq)	3.25–3.35	Doublet (d)	2H	Deshielded due to Nitrogen proximity.
Pip-C2/C6-H (ax)	2.90–3.05	Triplet (t)	2H	Distinct axial coupling.
Pip-C4-H	3.10–3.20	Multiplet (m)	1H	Methine proton at the connection point.
Pip-C3/C5-H	1.95–2.15	Multiplet (m)	2H	Equatorial protons.
Pip-C3/C5-H	1.70–1.85	Multiplet (m)	2H	Axial protons.

^{13}C NMR Data (100 MHz, DMSO-d_6)

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Carbon	Shift (δ ppm)	Type	Notes
Oxazole C2	151.5	CH	Characteristic downfield shift.
Oxazole C5	149.8	Cq	Quaternary carbon attached to piperidine.
Oxazole C4	122.3	CH	Diagnostic for C5-substituted oxazoles.
Pip C2/C6	43.5	CH_2	Alpha to Nitrogen.
Pip C4	32.8	CH	Connection point (Methine).
Pip C3/C5	28.4	CH_2	Beta to Nitrogen.

NMR Connectivity Diagram



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Figure 2: 13C NMR connectivity map showing the critical linkage between the Oxazole C5 and Piperidine C4 positions.

Experimental Protocols

A. NMR Sample Preparation (HCl Salt)

- Solvent Choice: Use DMSO-d_6 (0.6 mL) rather than $CDCl_3$. The HCl salt is insoluble in chloroform.
- Neutralization (Optional): To observe the free base shifts in $CDCl_3$:
  - Suspend 10 mg of salt in 1 mL DCM.
  - Add 1 drop of 28% NH_4OH or 100 µL saturated $NaHCO_3$.
  - Vortex, separate the organic layer, dry over Na_2SO_4, and evaporate.
  - Re-dissolve in $CDCl_3$. Expect the C2/C6 piperidine protons to shift upfield to ~2.6 ppm.

B. HPLC-MS Method for Purity

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 210 nm (Amine) and 254 nm (Oxazole).

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